

# Provitamin C effects on mitochondrial function

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## Compound of Interest

Compound Name: Provitamin C

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An In-depth Technical Guide to the Effects of **Provitamin C** on Mitochondrial Function

Audience: Researchers, scientists, and drug development professionals.

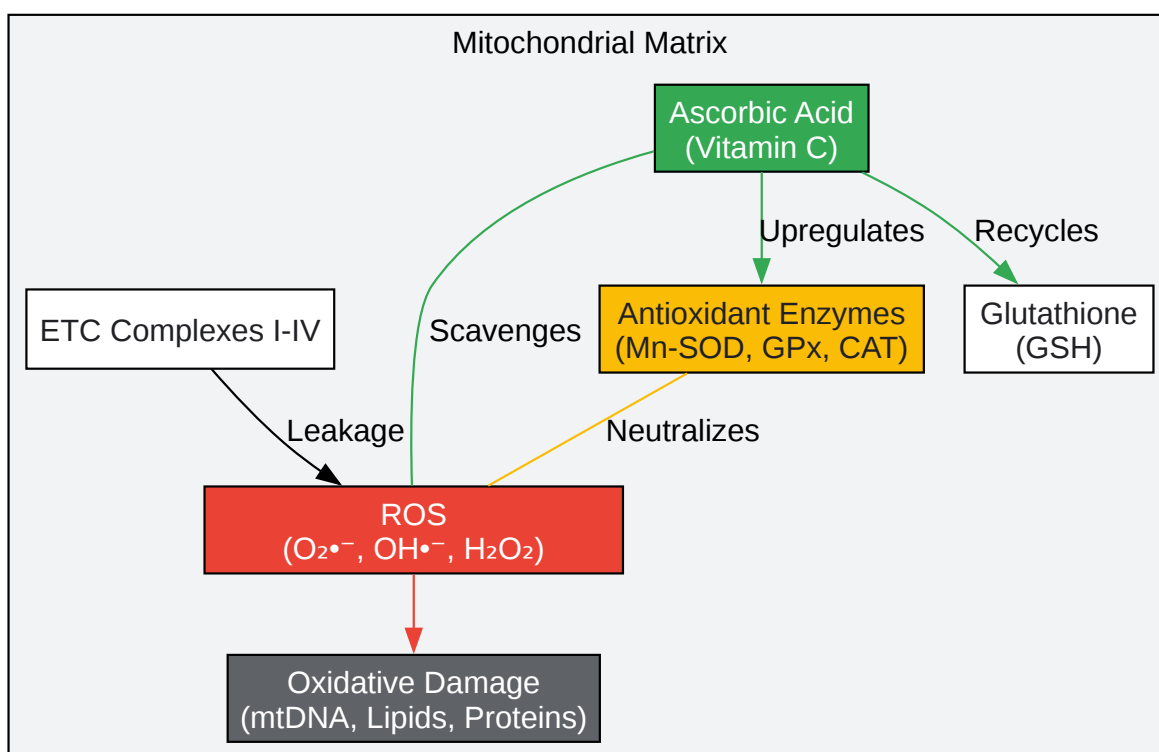
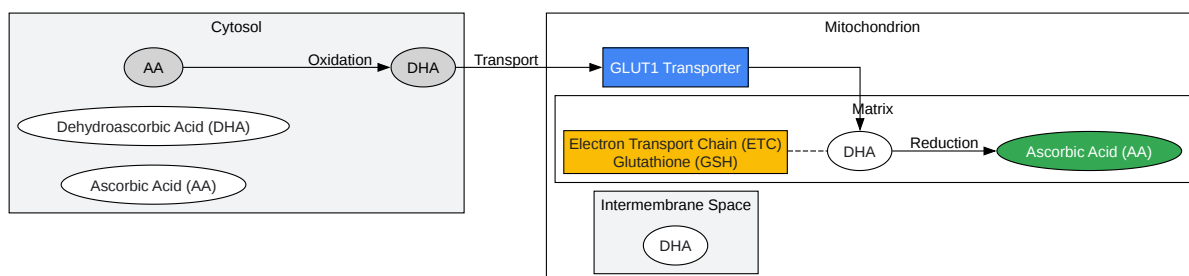
## Executive Summary

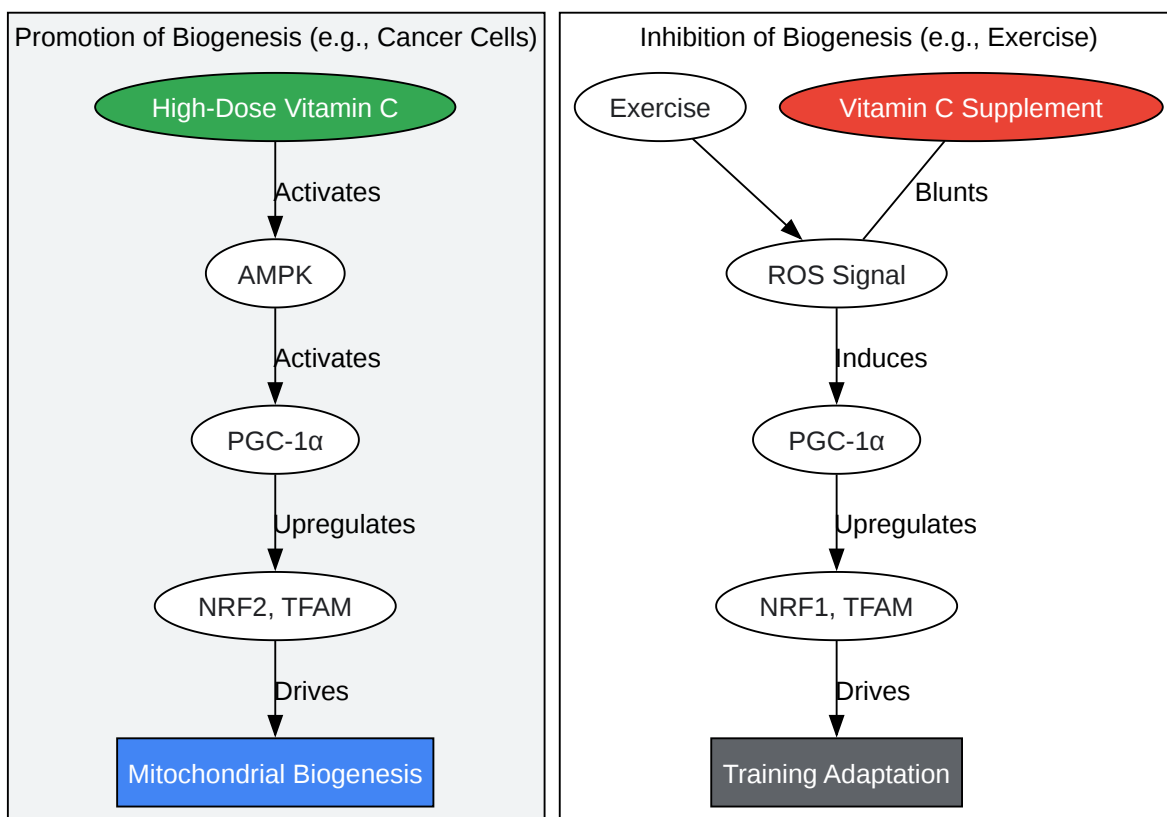
Vitamin C, a critical water-soluble antioxidant, plays a multifaceted and context-dependent role in mitochondrial function. While it is not directly transported into the mitochondria, its oxidized form, dehydroascorbic acid (DHA), serves as the primary **provitamin C** source for these organelles. Once transported, DHA is reduced back to ascorbic acid (AA), where it exerts significant influence over mitochondrial redox homeostasis, bioenergetics, and biogenesis. This guide provides a comprehensive technical overview of these effects, synthesizing current research into a structured format. It details the transport mechanisms, the dual nature of Vitamin C as both an antioxidant and a pro-oxidant within the mitochondrial milieu, and its complex influence on signaling pathways governing mitochondrial proliferation. Quantitative data from key studies are presented for comparative analysis, detailed experimental protocols are provided for reproducibility, and critical pathways and workflows are visualized to facilitate a deeper understanding of the underlying molecular mechanisms.

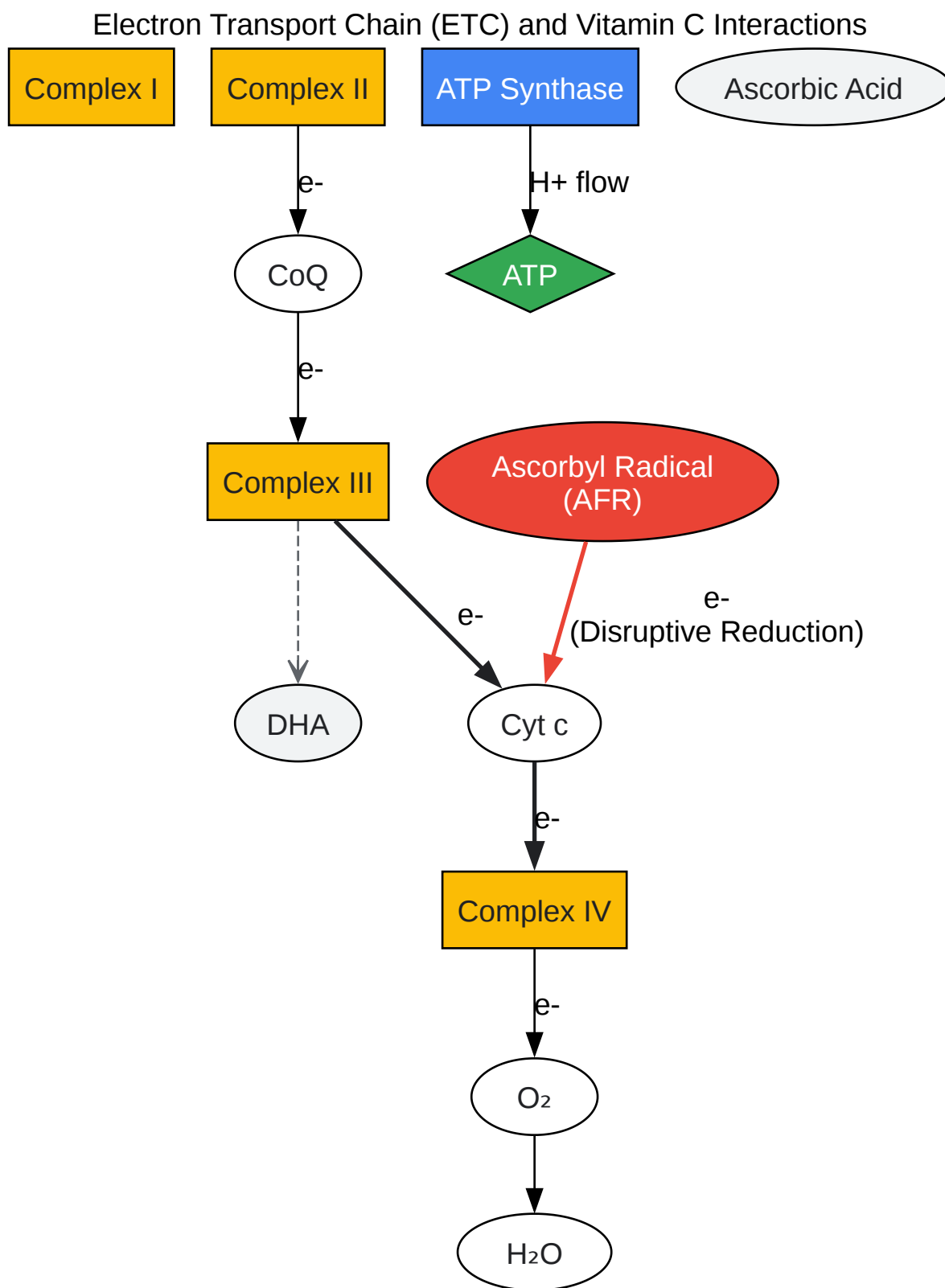
## Mitochondrial Transport of Provitamin C

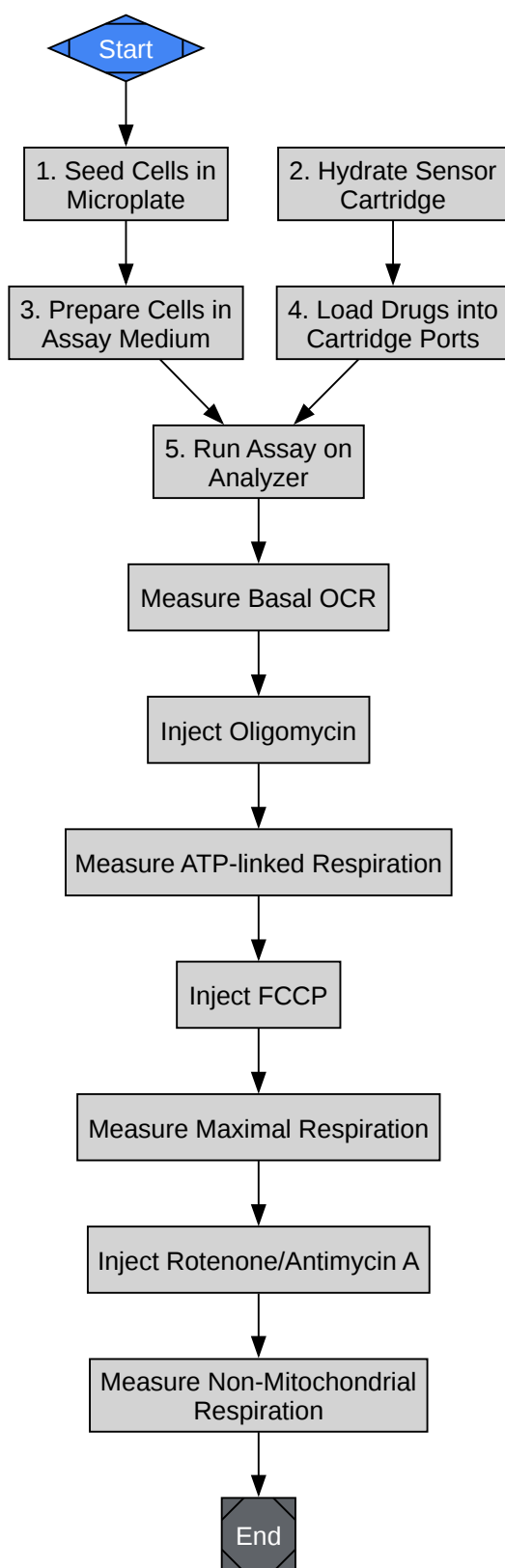
The inner mitochondrial membrane is impermeable to the charged ascorbate anion. Therefore, the uptake of Vitamin C into the mitochondrial matrix relies on a transport-and-trap mechanism involving its oxidized form, dehydroascorbic acid (DHA).

- **Transport:** DHA, the provitamin form, is transported across the mitochondrial membranes primarily via glucose transporters, notably GLUT1 and potentially GLUT10.[1][2]
- **Reduction and Accumulation:** Once inside the mitochondrial matrix, DHA is rapidly reduced back to ascorbic acid (AA). This reduction is accomplished by the mitochondrial electron transport chain (ETC) and glutathione (GSH)-dependent mechanisms.[1][3] The succinate-dependent reduction of DHA specifically involves Complexes II and III of the ETC.[3]
- **Trapping:** The regeneration of the charged AA molecule from the neutral DHA effectively traps Vitamin C within the mitochondria, leading to its accumulation in the matrix where it can perform its various functions.[1]









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## References

- 1. Dehydroascorbic acid - Wikipedia [en.wikipedia.org]
- 2. Vitamin C enters mitochondria via facilitative glucose transporter 1 (Glut1) and confers mitochondrial protection against oxidative injury - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Mitochondrial recycling of ascorbic acid from dehydroascorbic acid: dependence on the electron transport chain - PubMed [pubmed.ncbi.nlm.nih.gov]
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